

Molinate's Rodent Reproductive Toxicity: A Case of Limited Human Relevance

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Compound of Interest

Compound Name: Molinate

Cat. No.: B1677398

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A comprehensive review of the experimental data on the reproductive effects of the thiocarbamate herbicide **Molinate** in rodents reveals a clear mechanism of toxicity that is specific to this animal model and unlikely to be relevant to humans. This guide provides a detailed comparison of the effects observed in rodents and other species, including humans, supported by experimental data and mechanistic insights.

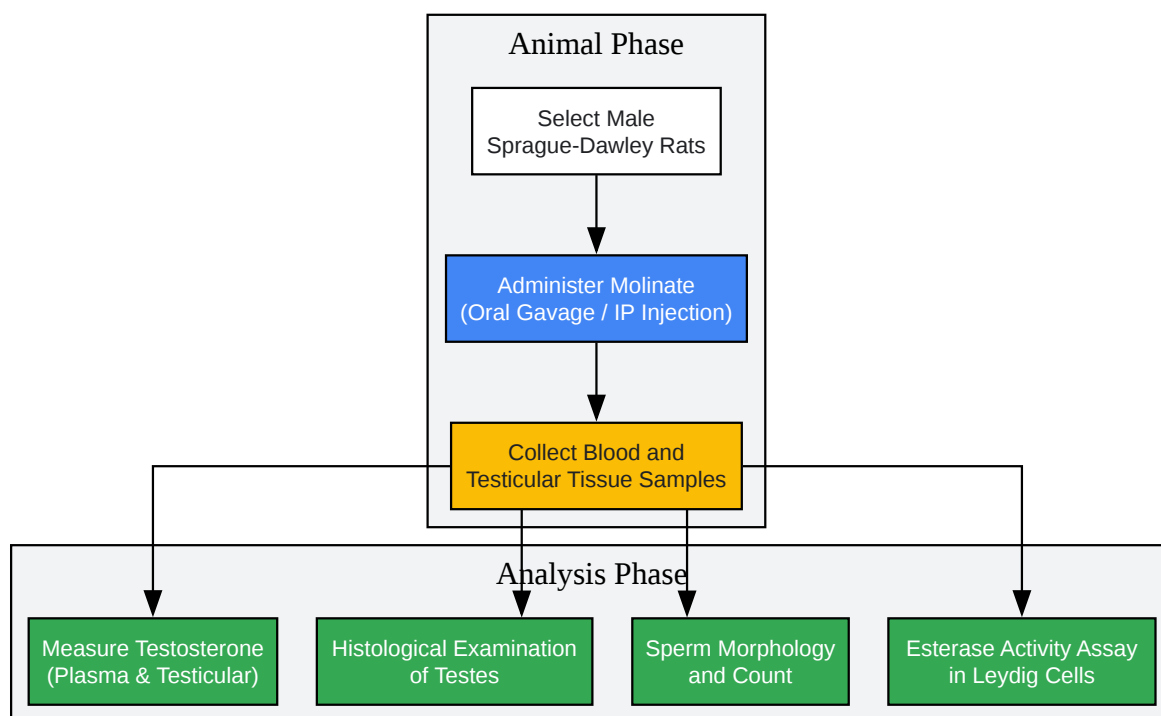
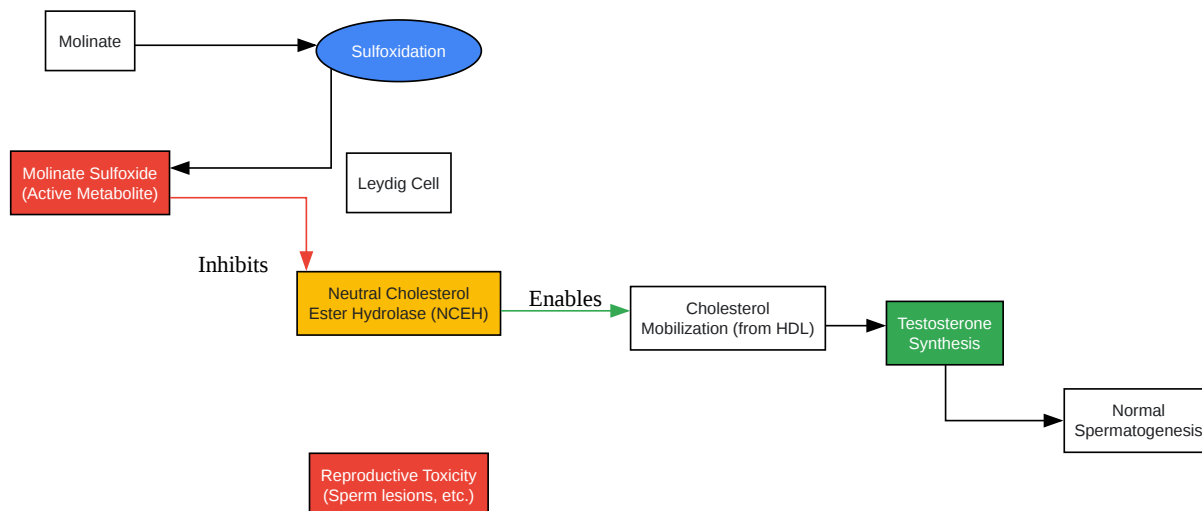
Molinate has been shown to impair reproductive function in male rats, leading to concerns about its potential impact on human health.[1][2] However, extensive research has demonstrated that the reproductive toxicity of **Molinate** is a rodent-specific phenomenon due to a unique metabolic pathway and physiological differences in cholesterol transport.[3]

Comparative Reproductive Toxicity of Molinate

Species	Key Reproductive Effects	Mechanism of Action	Reference
Rat (Male)	- Distinctive sperm lesions- Delayed release of late spermatids- Decreased circulating and testicular testosterone- Testicular morphological changes	Inhibition of neutral cholesterol ester hydrolase in Leydig cells by the metabolite Molinate sulfoxide, disrupting testosterone synthesis. This pathway of cholesterol mobilization is specific to rodents.	[1] [3] [4]
Mouse	Similar reproductive effects to rats.	Same as in rats.	[3]
Rabbit	No significant reproductive toxicity observed.	-	[3]
Dog	No significant reproductive toxicity observed.	-	[3]
Monkey	No significant reproductive toxicity observed.	-	[3]
Human	No evidence of effects on sperm parameters, serum hormone levels, or birth rates in occupationally exposed workers.	Humans do not primarily rely on the same cholesterol mobilization pathway for steroidogenesis as rodents.	[5]

Mechanism of Rodent-Specific Reproductive Toxicity

The reproductive toxicity of **Molinate** in male rats is a multi-step process initiated by its metabolic activation.



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